

PF-AKT400 Solubility and Stock Preparation

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Compound Focus: PF-AKT400

Cat. No.: S548344

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The following table consolidates the essential data for dissolving **PF-AKT400** for *in vitro* assays [1].

Aspect	Details
Recommended Solvent	DMSO
Stock Concentration	≥ 25 mg/mL in DMSO
Molar Concentration	≥ 249.73 mM
Solution Appearance	Clear
Important Note	Hygroscopic DMSO can impact solubility; use newly opened containers.

Experimental Preparation Guide

Here are detailed methodologies for preparing **PF-AKT400** solutions for your experiments.

Preparing a 25 mg/mL Stock Solution in DMSO [1]

- Calculation:** Weigh 25 mg of **PF-AKT400**.
- Dissolution:** Transfer the powder to a sterile tube and add 1 mL of fresh, high-quality DMSO.
- Mixing:** Gently vortex or pipette mix until the solid is fully dissolved, resulting in a clear solution. Avoid vigorous shaking to prevent bubble formation.

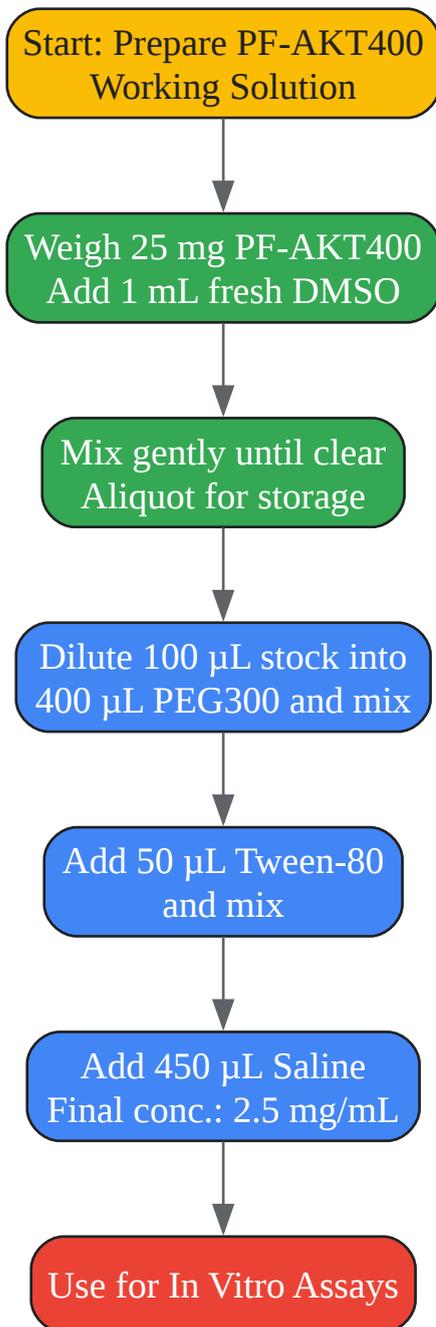
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- **Storage:** Store aliquots at -20°C for up to one year or at -80°C for up to two years.

Preparing Working Solutions for In Vitro Assays [1]

For cellular assays, you will need to dilute the concentrated DMSO stock solution into an aqueous buffer. To avoid precipitation of the compound, use the following protocol for a 10% DMSO final concentration:

- **Dilution:** Add 100 μL of your 25 mg/mL DMSO stock solution to 400 μL of PEG300. Mix thoroughly.
- **Add Surfactant:** Add 50 μL of Tween-80 to the DMSO/PEG300 mixture and mix well.
- **Final Dilution:** Add 450 μL of saline solution (0.9% sodium chloride in ddH₂O) to adjust the final volume to 1 mL.
- **Result:** This yields a clear working solution of **2.5 mg/mL (6.24 mM) PF-AKT400**, suitable for direct addition to your cell cultures.

This workflow outlines the key stages for preparing **PF-AKT400** for your experiments:



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Troubleshooting Common Issues

- Problem: Precipitate forms in working solution.
 - Solution: Ensure you follow the sequential dilution protocol (DMSO → PEG300 → Tween-80 → Saline) and not the reverse. Using freshly prepared DMSO stock solution is critical [1].

- Problem: Compound appears to have low biological activity in cellular assays.
 - Solution: Verify that the DMSO used to make the stock solution is new and has not absorbed moisture from the air, as this can reduce effective concentration and activity [1].
- Problem: Need for long-term stability in an aqueous-based solution for in vivo studies.
 - Solution: **An alternative formulation using 10% DMSO + 90% (20% SBE- β -CD in Saline)** also yields a clear solution of 2.5 mg/mL and may offer enhanced stability for in vivo applications [1].

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References

1. PF-AKT400 (AKT protein kinase inhibitor) [medchemexpress.com]

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